Precision Characterization of the Magnetic Phase Transition in Gd_2Ni_7 Intermetallics

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Compound of Interest

Compound Name:	*Gadolinium--nickel (2/7)*
CAS No.:	*12024-84-9*
Cat. No.:	*B14736057*

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Executive Summary

Gd_2Ni_7 is a ferrimagnetic intermetallic compound belonging to the

(Rare Earth-Transition Metal) family. It is of high interest to materials scientists and cryo-refrigeration engineers due to its magnetic phase transition temperature (

K) and the associated magnetocaloric effect (MCE). Unlike its neighbors $GdNi_3$ and $GdNi_5$, Gd_2Ni_7 exhibits a complex crystal structure characterized by polymorphism (2H and 3R polytypes), which directly influences its magnetic exchange interactions.

This guide provides a rigorous analysis of the phase transition, the crystallographic factors governing it, and a validated experimental protocol for synthesis and characterization.

Crystallographic Context: The Structural Basis of Magnetism

The magnetic behavior of Gd_2Ni_7 cannot be understood without defining its crystal lattice. The compound forms as a stacking structure intermediate between $GdNi_5$ (

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-type) and Gd_2Ni_4 (Laves phase-like subunits).

Polymorphism

Gd_2Ni_7 crystallizes in two dominant polytypes, often coexisting depending on the annealing history:

- Hexagonal (2H): Space group

  (

  -type).[1]

- Rhombohedral (3R): Space group

  (

  -type).[1]

Both structures are built from the ordered stacking of

and

blocks along the

-axis. The magnetic exchange interactions are dominated by the Gd-Gd coupling (long-range, indirect RKKY interaction) and the Gd-Ni coupling (3d-4f hybridization).

Magnetic Phase Transition Analysis

The Curie Temperature ( )

The primary magnetic phase transition for Gd_2Ni_7 is a Second-Order Phase Transition (SOPT) from a paramagnetic state to a ferrimagnetic state.

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Parameter	Value	Context
Transition Temperature ( )	116 K – 117 K	Confirmed via AC susceptibility and Magnetization (vs) curves.
Transition Type	Second-Order	Characterized by a continuous change in order parameter; minimal thermal hysteresis.
Saturation Magnetization ( )	~13.0 /f.u.	Measured at 4 K. Indicates localized Gd moments dominating the Ni sublattice.
Rhodes-Wohlfarth Ratio	0.73	Indicates localized magnetic moment character.

Mechanism of Transition

The transition at ~117 K ( ) represents the ordering of the Gd sublattice. A secondary, lower-temperature transition (K) is sometimes observed in related -doped systems or specific polytypes, associated with spin reorientation or weak-ferromagnetic (wFM) to weak-antiferromagnetic (wAFM) transitions in the 2H phase. However, for pure Gd_2Ni_7, the bulk ferrimagnetic ordering at 117 K is the dominant feature for applications.

Magnetocaloric Potential

Because the transition is second-order, Gd_2Ni_7 offers a broad operating temperature window for magnetic cooling, unlike first-order materials (e.g.,) which have narrow peaks and hysteresis losses.

- Entropy Change (

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): Peaks near

(117 K).

- Application: Ideal for liquefying natural gas or bridging the gap between liquid nitrogen (77 K) and higher temperature stages.

Experimental Protocol: Synthesis & Verification

Directive: The following protocol ensures phase purity, which is notoriously difficult in the 2:7 stoichiometry due to competition from stable 1:3 and 1:5 phases.

Phase I: Synthesis (Arc Melting)[2]

- Precursors: Use Gd (99.9%) and Ni (99.99%). Note: Add 1-2% excess Gd to compensate for volatilization losses during melting.
- Atmosphere: Gettered Argon atmosphere (continuously purified by melting a Zr button first).
- Melting: Melt the ingot, flip, and remelt at least 4 to 5 times to ensure macroscopic homogeneity.

Phase II: Heat Treatment (Critical Step)

The as-cast ingot will be a multiphase mixture. Annealing is non-negotiable.

- Encapsulation: Seal the ingot in a quartz ampoule under vacuum (

  mbar) or partial Ar pressure.
- Thermal Cycle:
  - Heat to 900°C.
  - Dwell for 7 – 14 days. (Long duration required for solid-state diffusion across block layers).
  - Quench: Rapidly quench in ice water to lock in the high-temperature equilibrium phase and prevent segregation of $GdNi_3$.

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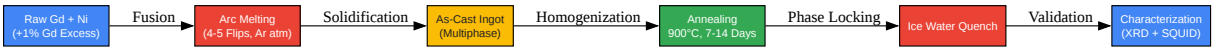
Phase III: Characterization Workflow

- XRD (Powder): Verify superlattice reflections to distinguish 2H/3R from simple structures.
- Magnetometry (SQUID/VSM):
  - ZFC/FC Curves: Measure Zero-Field Cooled and Field Cooled magnetization (0.01 T) from 5 K to 300 K to pinpoint .
  - Isotherms: Measure at temperatures near to construct Arrott plots (vs). Linearity and intercept at the origin confirm .

Visualization: Synthesis Logic



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Caption: Workflow for isolating the Gd_2Ni_7 phase, emphasizing the critical long-duration annealing step.

Magnetic Interaction Hierarchy

The magnetic properties are governed by three competing exchange interactions. Understanding these allows for tuning the material (e.g., by doping with La or Y).

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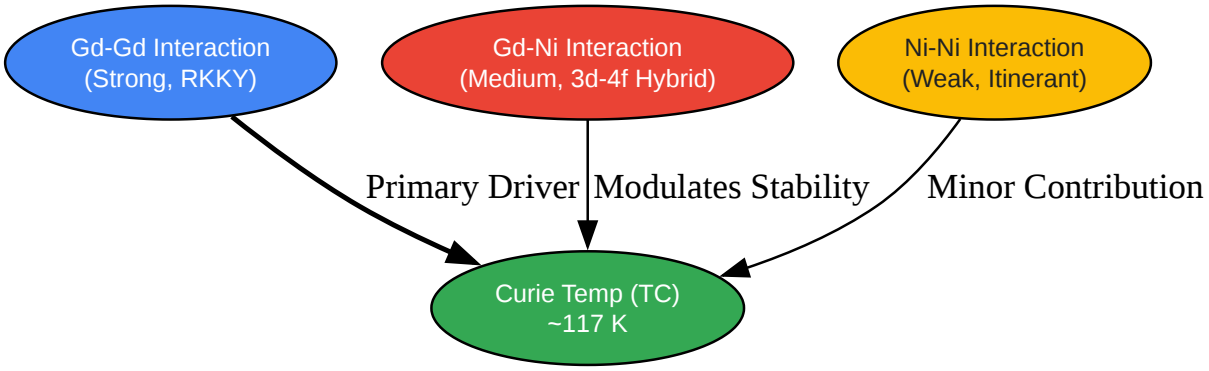

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Caption: Hierarchy of exchange interactions defining the Curie temperature in Gd_2Ni_7.

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